physicochemical properties of 2-aminohexan-1-ol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*dl-2-Amino-1-hexanol*
CAS No.:	*16397-19-6*
Cat. No.:	*B106069*

Get Quote

An In-depth Technical Guide to the Physicochemical Properties of 2-Aminohexan-1-ol

Introduction

2-Aminohexan-1-ol is a chiral amino alcohol that serves as a versatile building block in organic synthesis and medicinal chemistry.[1][2] As with any molecule destined for use in high-stakes applications like drug development, a thorough understanding of its fundamental physicochemical properties is not merely academic—it is a prerequisite for predictable behavior in reaction vessels, formulation matrices, and biological systems. This guide provides a detailed examination of these properties, moving beyond simple data recitation to explain the underlying chemical principles and the experimental methodologies required for their accurate determination. The focus is on providing researchers, scientists, and drug development professionals with a self-validating framework for utilizing 2-aminohexan-1-ol with confidence.

Molecular and Chemical Identity

2-Aminohexan-1-ol, also known as norleucinol, is a six-carbon chain containing a primary amine at position 2 and a primary alcohol at position 1.[1] This bifunctional nature dictates its chemical reactivity and physical properties. The presence of a chiral center at the C2 position

© 2026 BenchChem. All rights reserved.

means it exists as two enantiomers, (S)- and (R)-2-aminohexan-1-ol, as well as a racemic mixture (DL).[3][4]

Caption: 2D structure of 2-aminohexan-1-ol (* denotes chiral center).

Table 1: Chemical Identity of 2-Aminohexan-1-ol

Identifier	Value	Source(s)
IUPAC Name	**2-aminohexan-1-ol**	**[5]**
Synonyms	DL-Norleucinol, (±)-Norleucinol	[1]
CAS Number	5665-74-7 (DL-form)	[1][5]
	80696-29-3 ((S)-form)	[3]
	80696-28-2 ((R)-form)	[4]
Molecular Formula	$C_6H_{15}NO$	[1][5]
Molecular Weight	117.19 g/mol	[1][3][5]
InChIKey	DPEOTCPCYHSVTC-UHFFFAOYSA-N (racemic)	[5]

| Canonical SMILES | CCCCC(CO)N |[5] |

Core Physicochemical Properties

The physical state and behavior of 2-aminohexan-1-ol are governed by a combination of hydrogen bonding (from -OH and -NH_2 groups) and van der Waals forces (from the butyl chain). These intermolecular forces directly influence properties like melting point, boiling point, and density. It is crucial to distinguish between the properties of the racemic mixture and the pure enantiomers, as the crystal lattice packing can differ significantly, leading to different melting points.

Table 2: Summary of Physicochemical Properties

© 2026 BenchChem. All rights reserved.

Property	DL-2-aminohexan-1-ol	(S)-2-aminohexan-1-ol	Source(s)
Appearance	-	Powder	[6]
Melting Point (°C)	28.94 (estimate)	35 - 40	[1][3][6][7][8]
Boiling Point (°C)	190 - 192 (at 740 mmHg)	216 - 218	[1][3][6][7]
Density (g/mL)	0.912 (at 25 °C)	-	[1]
Refractive Index (n20/D)	1.4522	-	[1][8]
Flash Point (°C)	100	99	[6][8]

| LogP (predicted) | 1.19650 | 0.5 |[4][8] |

Note: Some properties for the (R)-enantiomer are also available and are comparable to the (S)-enantiomer.[4]

Solubility Profile

The solubility of 2-aminohexan-1-ol is a direct consequence of its amphiphilic structure.

- Aqueous Solubility: The primary alcohol and primary amine groups are capable of donating and accepting hydrogen bonds, making the molecule readily soluble in water and other polar protic solvents.[9] While specific quantitative data for 2-aminohexan-1-ol is not readily available, the structurally similar 6-aminohexan-1-ol is described as miscible with water.[9]

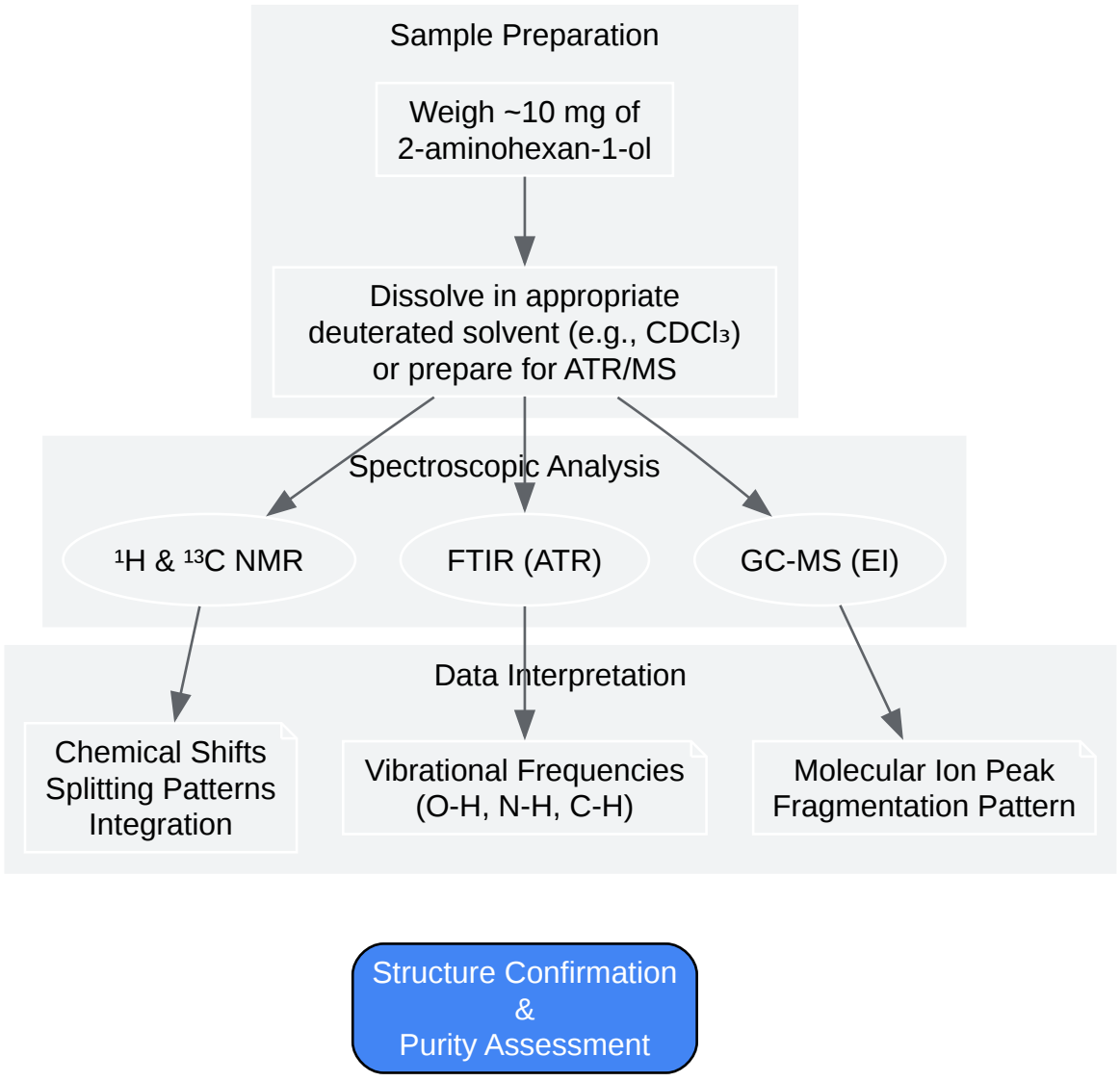
- Organic Solvent Solubility: The four-carbon alkyl chain (butyl group) imparts significant nonpolar character. This allows for solubility in various organic solvents. The related compound 6-aminohexan-1-ol is slightly soluble in DMSO, chloroform, and methanol.[9] A similar profile can be anticipated for 2-aminohexan-1-ol.

Causality: The balance between the hydrophilic (-OH, $-NH_2$) head and the hydrophobic (C_4H_9) tail determines its behavior. In drug development, this amphiphilicity can be advantageous for formulating compounds that need to traverse both aqueous and lipid environments.

© 2026 BenchChem. All rights reserved.

Spectroscopic and Structural Analysis

Confirming the identity and purity of 2-aminohexan-1-ol requires a suite of spectroscopic techniques. Each method provides a unique piece of the structural puzzle.



Click to download full resolution via product page

Caption: General workflow for the spectroscopic characterization of 2-aminohexan-1-ol.

- ^{1}H NMR Spectroscopy: A proton NMR spectrum provides a map of the hydrogen environments. For 2-aminohexan-1-ol, one would expect distinct signals for the $-CH_3$, the three $-CH_2-$ groups in the alkyl chain, the -CH(N)- proton, the $-CH_2(O)-$ protons, and broad,

© 2026 BenchChem. All rights reserved.

exchangeable signals for the -OH and -NH_2 protons. A ^1H NMR spectrum has been reported as being available in $CDCl_3$.[8]

- ^{13}C NMR Spectroscopy: A proton-decoupled ^{13}C NMR spectrum should reveal six distinct carbon signals, corresponding to each unique carbon atom in the molecule. A ^{13}C NMR spectrum in $CDCl_3$ has also been reported.[8]
- Infrared (IR) Spectroscopy: IR spectroscopy is ideal for identifying functional groups. Key expected absorptions include:
  - ~3400-3200 cm^{-1}: Broad signals corresponding to O-H and N-H stretching vibrations, indicative of hydrogen bonding.[10]
  - ~2960-2850 cm^{-1}: Strong signals from C-H stretching of the alkyl chain.
  - ~1600 cm^{-1}: An N-H bending (scissoring) vibration.
  - ~1050 cm^{-1}: A strong C-O stretching vibration for the primary alcohol. An IR spectrum from a liquid film is available in chemical databases.[8]
- Mass Spectrometry (MS): Electron Impact (EI) mass spectrometry typically results in the fragmentation of the parent molecule. The molecular ion peak (M^+) would be observed at m/z 117. A common fragmentation pathway for amino alcohols is the alpha-cleavage adjacent to the nitrogen or oxygen atom. The most abundant fragment peak reported in GC-MS data is at m/z 86, with another significant peak at m/z 30.[5]

Experimental Protocols for Property Determination

To ensure data integrity and reproducibility, standardized protocols must be employed. The following methodologies represent self-validating systems for characterizing 2-aminohexan-1-ol.

Protocol 1: Determination of Melting Point by Differential Scanning Calorimetry (DSC)

Rationale: DSC provides a highly accurate and reproducible melting temperature (T_m) and enthalpy of fusion (ΔH_{fus}). Unlike simple capillary methods, it measures the heat flow required

© 2026 BenchChem. All rights reserved.

to raise the sample temperature, providing thermodynamic data. This is crucial for assessing purity, as impurities typically broaden the melting peak and lower the onset temperature.

Methodology:

- Calibration: Calibrate the DSC instrument using high-purity standards (e.g., indium, tin) to ensure temperature and enthalpy accuracy.
- Sample Preparation: Accurately weigh 2-5 mg of 2-aminohexan-1-ol into an aluminum DSC pan. Crimp the pan with a lid to enclose the sample. Prepare an identical empty pan to serve as a reference.
- Thermal Program:
  - Place the sample and reference pans into the DSC cell.
  - Equilibrate the cell at a temperature well below the expected melting point (e.g., 0°C).
  - Ramp the temperature at a controlled rate (e.g., 5-10 °C/min) to a temperature well above the melting point (e.g., 80°C). The controlled heating rate is critical for resolving the thermal transition accurately.
  - Hold isothermally for 1-2 minutes.
  - Cool the sample back to the starting temperature.
- Data Analysis: The melting point is determined as the onset temperature of the endothermic melting peak. The area under the peak is integrated to calculate the enthalpy of fusion. A sharp, single peak is indicative of high purity.

Protocol 2: Determination of Aqueous Solubility via the Shake-Flask Method (OECD 105)

Rationale: The shake-flask method is the gold standard for determining the water solubility of a compound. It establishes a thermodynamic equilibrium between the dissolved and undissolved states of the substance, providing a true measure of its saturation solubility.

© 2026 BenchChem. All rights reserved.

Methodology:

- System Preparation: Add an excess amount of 2-aminohexan-1-ol to a known volume of deionized water in a sealed, temperature-controlled vessel (e.g., a jacketed glass flask). The excess solid is necessary to ensure saturation is reached.
- Equilibration: Agitate the mixture at a constant temperature (e.g., 25 °C) for a prolonged period. A preliminary test should establish the time required to reach equilibrium (typically 24-48 hours).
- Phase Separation: Cease agitation and allow the mixture to stand at the same constant temperature for at least 24 hours to allow the undissolved solid to settle.
- Sampling & Analysis: Carefully withdraw an aliquot of the clear, supernatant aqueous phase. To avoid including solid particles, centrifugation or filtration through a syringe filter (compatible with the solute) is required.
- Quantification: Analyze the concentration of 2-aminohexan-1-ol in the aliquot using a validated analytical method, such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) with a suitable detector.
- Calculation: The solubility is reported in units of mass per volume (e.g., g/L or mg/mL) at the specified temperature.

Stability, Handling, and Safety

Stability: Amino alcohols are generally stable under standard conditions. However, like many amines, they can be susceptible to oxidation over time, potentially leading to discoloration. The related 6-aminohexan-1-ol is noted to be hygroscopic, meaning it readily absorbs moisture from the air.[9][11] It is prudent to assume a similar characteristic for 2-aminohexan-1-ol. It is incompatible with strong oxidizing agents.[11]

Storage and Handling:

- Storage: To maintain integrity, 2-aminohexan-1-ol should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[9] Storage under an inert atmosphere (e.g., nitrogen or argon) is recommended to prevent moisture absorption and potential oxidation.

© 2026 BenchChem. All rights reserved.

- Handling: Use in a well-ventilated area or fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

Safety:

- Hazards: GHS classifications indicate that 2-aminohexan-1-ol causes skin irritation, serious eye irritation, and may cause respiratory irritation.[4][5]
- First Aid: In case of contact, standard first aid measures for irritants should be followed: flush eyes with copious amounts of water and wash skin with soap and water. Seek medical attention if irritation persists.[9]

Conclusion

2-Aminohexan-1-ol is a foundational building block whose utility is underpinned by its distinct physicochemical properties. Its amphiphilic character, defined by polar amine and alcohol functionalities on a nonpolar hexyl framework, dictates its solubility, reactivity, and handling requirements. The data and protocols presented in this guide offer a comprehensive framework for scientists to understand and utilize this compound effectively. By adhering to rigorous experimental methodologies for characterization and being mindful of its stability and safety profile, researchers can ensure the reliability and reproducibility of their work, from small-scale synthesis to advanced stages of drug development.

References

- Chemical Point. (n.d.). (S)-2-Amino-1-hexanol. Retrieved from [Link]
- Stenutz, R. (n.d.). (S)-2-amino-1-hexanol. Retrieved from [Link]
- IOSR Journal. (2022). Synthesis, & Characterization of “2,6-diamino-1-(anilinooxy)hexan-1-ol” &their imine derivatives. Retrieved from [Link]
- PubChem. (n.d.). **DL-2-Amino-1-hexanol**. Retrieved from [Link]
- PubChem. (n.d.). (2R)-2-aminohexan-1-ol. Retrieved from [Link]
- NINGBO INNO PHARMCHEM CO.,LTD. (2025). 6-Aminohexan-1-ol: Comprehensive Overview and Applications. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- PubChem. (n.d.). 6-Amino-1-hexanol. Retrieved from [Link]
- ChemBK. (n.d.). 6-Aminohexane-1-ol. Retrieved from [Link]
- PubChemLite. (n.d.). **Dl-2-amino-1-hexanol** (C6H15NO). Retrieved from [Link]
- University of Wisconsin-Madison. (n.d.). CHEM 344/345 – Spectroscopy and Spectrometry in Organic Chemistry. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. DL-2-AMINO-1-HEXANOL CAS#: 5665-74-7 [amp.chemicalbook.com]
- 2. scbt.com [scbt.com]
- 3. (S)-(+)-2-Amino-1-hexanol 97 80696-29-3 [sigmaaldrich.com]
- 4. (2R)-2-aminohexan-1-ol | C6H15NO | CID 6994402 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. DL-2-Amino-1-hexanol | C6H15NO | CID 249006 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chemicalpoint.eu [chemicalpoint.eu]
- 7. 5665-74-7 CAS MSDS (DL-2-AMINO-1-HEXANOL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. guidechem.com [guidechem.com]
- 9. nbinno.com [nbinno.com]
- 10. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 11. chembk.com [chembk.com]
- To cite this document: BenchChem. [physicochemical properties of 2-aminohexan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106069/docs#physicochemical-properties-of-2-aminohexan-1-ol]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.